

Application Notes and Protocols for Glucose Uptake Assays with MK-8722

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Compound of Interest

Compound Name: MK8722

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Introduction

MK-8722 is a potent, orally bioavailable, allosteric activator of 5'-AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.[1][2][3] As a pan-activator, MK-8722 stimulates all 12 mammalian AMPK isoforms.[3][4] Activation of AMPK, particularly in skeletal muscle, has been shown to induce robust, insulin-independent glucose uptake.[2] This makes MK-8722 a valuable tool for studying glucose metabolism and for the development of therapeutics targeting metabolic disorders such as type 2 diabetes.

These application notes provide a detailed protocol for measuring the effect of MK-8722 on glucose uptake in a cell-based assay using the fluorescent glucose analog 2-[N-(7-nitrobenz-2-oxa-1,3-diazol-4-yl)amino]-2-deoxy-D-glucose (2-NBDG).

Mechanism of Action: MK-8722 and Glucose Uptake

MK-8722 directly binds to and allosterically activates AMPK complexes. This activation mimics the effects of exercise by stimulating downstream pathways that lead to increased glucose transport into cells. A key mechanism is the enhanced translocation of the glucose transporter type 4 (GLUT4) from intracellular vesicles to the plasma membrane, thereby increasing the capacity of the cell to take up glucose from the extracellular environment.

Data Presentation: In Vitro Activity of MK-8722

The following table summarizes the in vitro potency of MK-8722 in activating various AMPK complexes. While direct EC50 values for 2-NBDG uptake are not readily available in the public domain, the activation of AMPK is the direct upstream event leading to glucose uptake. It is therefore expected that the dose-response for glucose uptake will be in a similar range.

Parameter	Value	Source
EC50 for AMPK Activation (pan-AMPK)	~1 - 60 nM	[4]
EC50 for β 1-containing pAMPK complexes	~1 - 6 nM	[4]
EC50 for β 2-containing pAMPK complexes	~15 - 63 nM	[4]

In vivo studies have demonstrated that once-daily oral administration of MK-8722 leads to a dose-dependent lowering of blood glucose levels in mouse models of diabetes.[\[4\]](#)

Experimental Protocols

2-NBDG Glucose Uptake Assay in Cultured Cells

This protocol is designed for adherent cells (e.g., C2C12 myotubes, L6 myotubes, or 3T3-L1 adipocytes) cultured in a 96-well plate. It can be adapted for other cell types and plate formats.

Materials:

- MK-8722 (dissolved in DMSO)
- Cell line of interest (e.g., C2C12, L6, 3T3-L1)
- Complete culture medium (e.g., DMEM with 10% FBS)
- Glucose-free DMEM or Krebs-Ringer-HEPES (KRH) buffer
- 2-NBDG (2-[N-(7-nitrobenz-2-oxa-1,3-diazol-4-yl)amino]-2-deoxy-D-glucose)
- Phosphate-buffered saline (PBS)

- Fluorescence plate reader (Excitation: ~485 nm, Emission: ~535 nm)
- 96-well black, clear-bottom tissue culture plates

Protocol:

- Cell Seeding:
 - Seed cells in a 96-well black, clear-bottom plate at a density that will result in 80-90% confluency on the day of the assay.
 - Incubate overnight at 37°C in a 5% CO₂ incubator.
- Cell Starvation:
 - The following day, gently aspirate the complete culture medium.
 - Wash the cells once with warm PBS.
 - Add 100 µL of glucose-free DMEM or KRH buffer to each well.
 - Incubate for 1-2 hours at 37°C to deplete intracellular glucose.
- Compound Treatment:
 - Prepare serial dilutions of MK-8722 in glucose-free medium. A final concentration range of 1 nM to 10 µM is recommended to capture the full dose-response curve. Include a vehicle control (DMSO).
 - Carefully remove the starvation medium and add 90 µL of the MK-8722 dilutions or vehicle control to the respective wells.
 - Incubate for 30-60 minutes at 37°C.
- 2-NBDG Incubation:
 - Prepare a working solution of 2-NBDG in glucose-free medium. A final concentration of 100-200 µM is a good starting point, but may need to be optimized for your specific cell

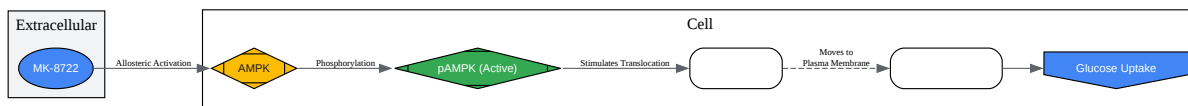
line.

- Add 10 μ L of the 2-NBDG working solution to each well (for a final volume of 100 μ L).
- Incubate for 30-60 minutes at 37°C. Protect the plate from light during this incubation.
- Termination of Uptake and Measurement:
 - Aspirate the 2-NBDG containing medium.
 - Wash the cells twice with 100 μ L of ice-cold PBS to stop the glucose uptake and remove extracellular 2-NBDG.
 - After the final wash, add 100 μ L of PBS or a cell lysis buffer to each well.
 - Measure the fluorescence in a plate reader with excitation at ~485 nm and emission at ~535 nm.

Data Analysis:

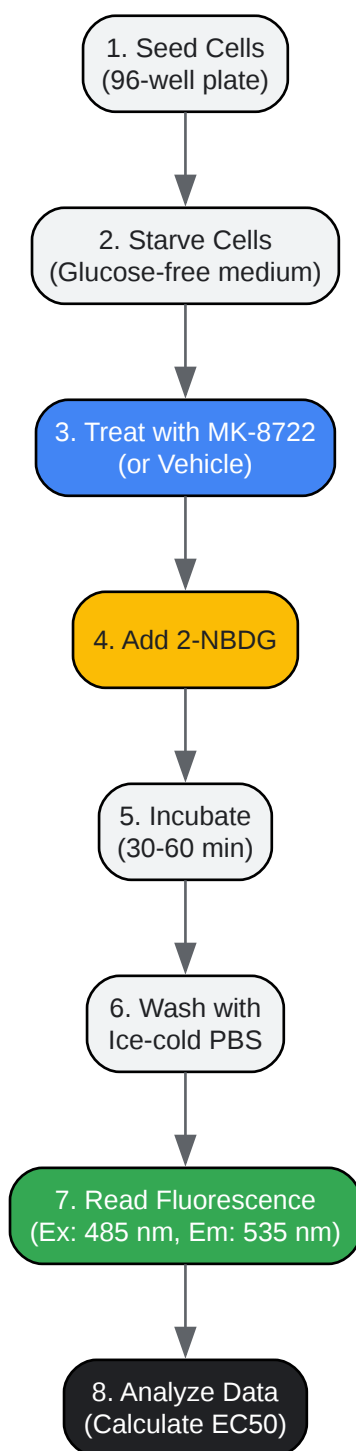
- Subtract the background fluorescence (wells with no cells) from all readings.
- Normalize the fluorescence intensity of the treated wells to the vehicle control to determine the fold-change in glucose uptake.
- Plot the fold-change in glucose uptake against the log of the MK-8722 concentration.
- Use a non-linear regression analysis (e.g., sigmoidal dose-response) to calculate the EC50 value.

Visualizations



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Caption: MK-8722 signaling pathway for glucose uptake.



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Caption: Experimental workflow for the 2-NBDG glucose uptake assay.



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Caption: Logical flow from MK-8722 to increased glucose uptake.

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- To cite this document: BenchChem. [Application Notes and Protocols for Glucose Uptake Assays with MK-8722]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609113#glucose-uptake-assays-with-mk-8722]

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